

Essential Safety and Logistics for Handling 4-Octyloxybenzaldehyde

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Compound of Interest

Compound Name: 4-Octyloxybenzaldehyde

Cat. No.: B1347021

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For researchers, scientists, and drug development professionals, the safe handling and disposal of chemical reagents like **4-Octyloxybenzaldehyde** are paramount for laboratory safety and environmental responsibility. This document provides immediate, essential safety protocols, operational plans, and disposal guidance for **4-Octyloxybenzaldehyde**.

Chemical Identifier and Properties

Property	Value
Chemical Name	4-Octyloxybenzaldehyde
CAS Number	24083-13-4
Molecular Formula	C ₁₅ H ₂₂ O ₂
Molecular Weight	234.33 g/mol
Appearance	Light yellow liquid
Boiling Point	140 - 142 °C @ 0.1 mm Hg ^[1]
Specific Gravity	0.980 ^[1]
Vapor Density	8.08 ^[1]

Hazard Identification and Personal Protective Equipment (PPE)

4-Octyloxybenzaldehyde is classified as a hazardous chemical, causing skin and serious eye irritation, and may cause respiratory irritation.^[1] Therefore, stringent adherence to safety precautions and the use of appropriate personal protective equipment are mandatory.

Required Personal Protective Equipment (PPE)

PPE Category	Specification	Standard Reference
Eye/Face Protection	Safety glasses with side-shields or chemical safety goggles. ^[2]	EN166 (EU) or NIOSH (US) approved. ^[2]
Skin Protection	Chemical-resistant gloves (e.g., Butyl rubber). ^{[2][3]}	EU Directive 89/686/EEC and EN 374. ^[2]
Impervious clothing or lab coat to prevent skin contact. ^{[2][4]}		
Respiratory Protection	Required if ventilation is inadequate or when aerosols/vapors are generated. ^[5] Use a NIOSH-approved respirator with appropriate cartridges (e.g., OV/AG/P99 or ABEK-P2). ^[2]	NIOSH (US) or CEN (EU) approved. ^[2]

Operational Plan for Handling 4-Octyloxybenzaldehyde

Adherence to a strict operational plan is crucial to minimize exposure and ensure safety.

Step 1: Preparation and Engineering Controls

- Ventilation: Always handle **4-Octyloxybenzaldehyde** in a well-ventilated area. A chemical fume hood is highly recommended.^{[4][6]}

- **Emergency Equipment:** Ensure that an emergency eyewash station and safety shower are readily accessible.
- **Review SDS:** Before starting any work, thoroughly read and understand the Safety Data Sheet (SDS) for **4-Octyloxybenzaldehyde**.[\[2\]](#)

Step 2: Donning Personal Protective Equipment (PPE)

- Put on all required PPE as specified in the table above before handling the chemical.[\[4\]](#)
Gloves must be inspected for any damage prior to use.[\[2\]](#)

Step 3: Chemical Handling

- **Avoid Contact:** Take all necessary precautions to avoid direct contact with skin and eyes.[\[2\]](#)
[\[7\]](#)
- **Avoid Inhalation:** Avoid breathing vapors or mists.[\[1\]](#)[\[7\]](#)
- **Dispensing:** When transferring the liquid, do so carefully to avoid splashing.
- **Storage:** Keep the container tightly closed when not in use and store it in a cool, dry, and well-ventilated place under an inert gas, as it can be air and moisture-sensitive.[\[1\]](#)[\[2\]](#)[\[5\]](#)

Step 4: Post-Handling Procedures

- **Decontamination:** After handling, wash hands and any exposed skin thoroughly with soap and water.[\[1\]](#)
- **Glove Removal:** Use the proper glove removal technique to avoid skin contact with the outer surface of the glove.[\[2\]](#)
- **Clothing:** Remove and wash any contaminated clothing before reuse.[\[1\]](#)

Disposal Plan for 4-Octyloxybenzaldehyde

Proper disposal is critical to prevent environmental contamination and comply with regulations.

Step 1: Waste Segregation and Collection

- **Waste Container:** Collect any waste **4-Octyloxybenzaldehyde** and contaminated materials (e.g., gloves, absorbent pads) in a designated, properly labeled, and sealed container for hazardous waste.[\[2\]](#)[\[4\]](#)
- **Labeling:** The waste container must be clearly labeled with "Hazardous Waste" and the full chemical name: "**4-Octyloxybenzaldehyde**".[\[4\]](#)

Step 2: Spill Management

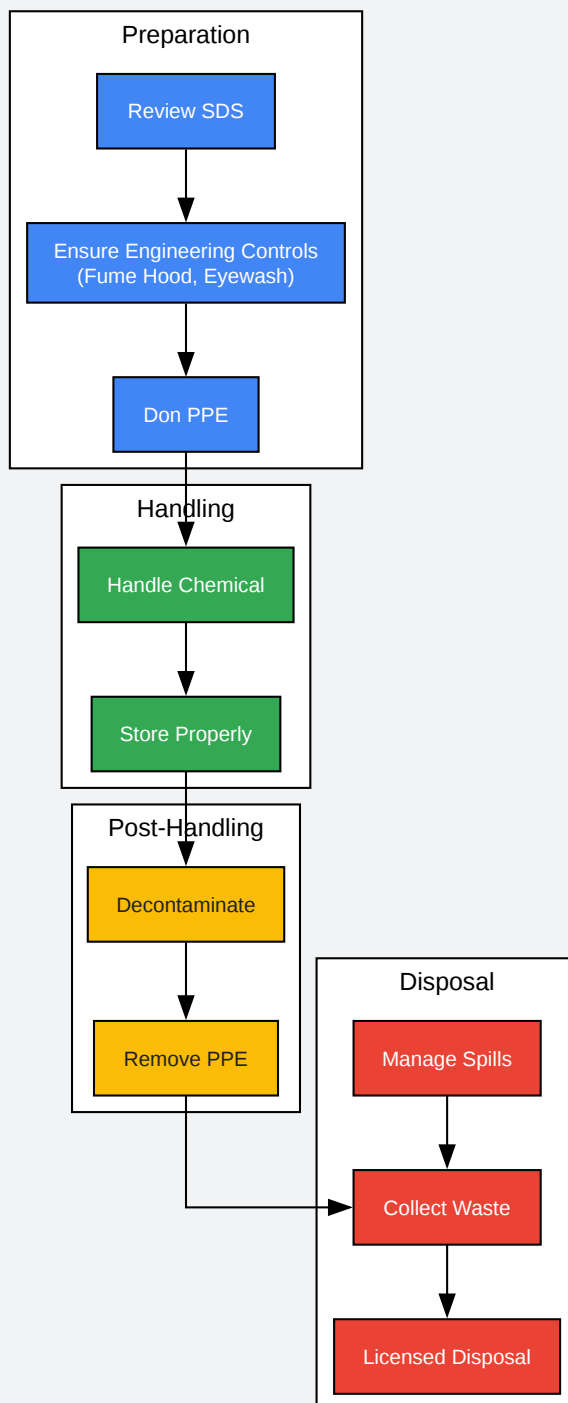
- **Evacuate and Ventilate:** In case of a spill, evacuate the area and ensure adequate ventilation.[\[4\]](#)
- **Containment:** Use an inert absorbent material, such as sand or earth, to contain the spill. Do not use combustible materials like paper towels.[\[4\]](#)
- **Collection:** Carefully collect the absorbed material using non-sparking tools and place it into a suitable container for hazardous waste.[\[4\]](#)
- **Decontamination:** Clean the spill area with a suitable solvent, followed by washing with soap and water.[\[4\]](#) All cleanup materials must be disposed of as hazardous waste.[\[4\]](#)

Step 3: Final Disposal

- **Do Not Dispose Down the Drain:** Under no circumstances should this chemical be disposed of down the drain, as it can be harmful to aquatic life.[\[2\]](#)[\[4\]](#)
- **Licensed Disposal Service:** Arrange for the collection and disposal of the hazardous waste through a licensed and certified professional waste disposal service.[\[2\]](#)[\[4\]](#) The Safety Data Sheet (SDS) should be provided to the disposal company.[\[4\]](#)
- **Incineration:** A potential disposal method is to burn the chemical in a chemical incinerator equipped with an afterburner and scrubber.[\[2\]](#)

Workflow for Handling and Disposal

Workflow for Handling and Disposal of 4-Octyloxybenzaldehyde

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Caption: Workflow for Handling and Disposal.

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